

Application Notes and Protocols for Lead Bromate in Materials Science

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Compound of Interest

Compound Name: Lead bromate

CAS No.: 34018-28-5

Cat. No.: B1506321

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Disclaimer

Lead bromate is a highly toxic and potentially explosive substance. All handling and experimentation should be conducted by qualified professionals in a well-equipped laboratory with appropriate personal protective equipment and safety protocols in place.

Introduction

Lead bromate ($\text{Pb}(\text{BrO}_3)_2$) is an inorganic compound with limited but specific applications in materials science. As a strong oxidizing agent, its properties are of interest in specialized chemical synthesis. This document provides an overview of its known applications, synthesis protocols, and material properties based on available scientific literature.

Data Presentation: Properties of Lead Bromate

A summary of the quantitative data for **lead bromate** is presented in the table below for easy reference and comparison.

Property	Value
Chemical Formula	$\text{Pb}(\text{BrO}_3)_2$
Molecular Weight	463.00 g/mol [1][2][3]
Appearance	Colorless monoclinic crystals[1][4]
Density	5.53 g/cm ³ [1]
Decomposition Temp.	180°C[1]
Solubility	Slightly soluble in cold water, moderately soluble in hot water.[1][4]
Crystal Structure 1	Orthorhombic, Space Group Pbcn. The structure is two-dimensional, consisting of $\text{Pb}(\text{O}_3\text{Br})_2$ sheets. Pb^{2+} is in an 8-coordinate geometry with Pb-O bond distances ranging from 2.46–2.94 Å.[5]
Crystal Structure 2	Monoclinic, Space Group C2/c. The structure is three-dimensional. Pb^{2+} is in a 10-coordinate geometry with Pb-O bond distances ranging from 2.69–3.03 Å.[6]
Percent Composition	Pb: 44.75%, Br: 34.52%, O: 20.73%[1][2]

Application Notes

The primary documented application of **lead bromate** in materials science is as a precursor in the synthesis of heterogeneous catalysts.

Catalyst Precursor for Diphenyl Carbonate Synthesis

Lead bromate can be used as a precursor for the synthesis of lead(II) oxide on a zirconium dioxide support (PbO/ZrO_2).^[4] This catalyst is employed in the production of diphenyl carbonate (DPC), an important monomer in the synthesis of polycarbonates. The non-phosgene route for DPC production is considered more environmentally friendly, and the development of effective catalysts is a key area of research.

The PbO/ZrO₂ catalyst, with PbO as the active component, typically has a PbO mass composition of 7.6% to 22.8%.^[4] The use of **lead bromate** as the lead precursor allows for the formation of finely dispersed PbO particles on the support after calcination.

Experimental Protocols

Synthesis of Lead Bromate

Two primary methods for the synthesis of **lead bromate** have been described:

Method 1: Reaction of Lead Carbonate with Bromic Acid

This method involves the reaction of a lead salt with bromic acid.

- Materials: Lead carbonate (PbCO₃), Bromic acid (HBrO₃), distilled water.
- Procedure:
 - In a well-ventilated fume hood, prepare a solution of bromic acid.
 - Slowly add lead carbonate to the bromic acid solution with constant stirring.
 - Continue stirring until the cessation of gas evolution (CO₂).
 - The resulting solution contains dissolved **lead bromate**.
 - Crystallize the **lead bromate** by slow evaporation of the water.
 - Filter the crystals, wash with a small amount of cold distilled water, and dry in a desiccator.

Method 2: Precipitation Reaction

This method involves the reaction of a soluble lead salt with a soluble bromate salt.

- Materials: Lead acetate (Pb(C₂H₃O₂)₂), Potassium bromate (KBrO₃), distilled water.
- Procedure:
 - Prepare separate aqueous solutions of lead acetate and potassium bromate.

- Slowly add the potassium bromate solution to the lead acetate solution with vigorous stirring.
- A white precipitate of **lead bromate** will form.
- Allow the precipitate to settle, then filter the mixture.
- Wash the precipitate several times with cold distilled water to remove any unreacted salts.
- Dry the purified **lead bromate** in a desiccator at room temperature.

WARNING: **Lead bromate** produced by this method may be unstable and can detonate or explode upon heating, striking, or rubbing due to the occlusion of acetate.^[1] Extreme caution is advised.

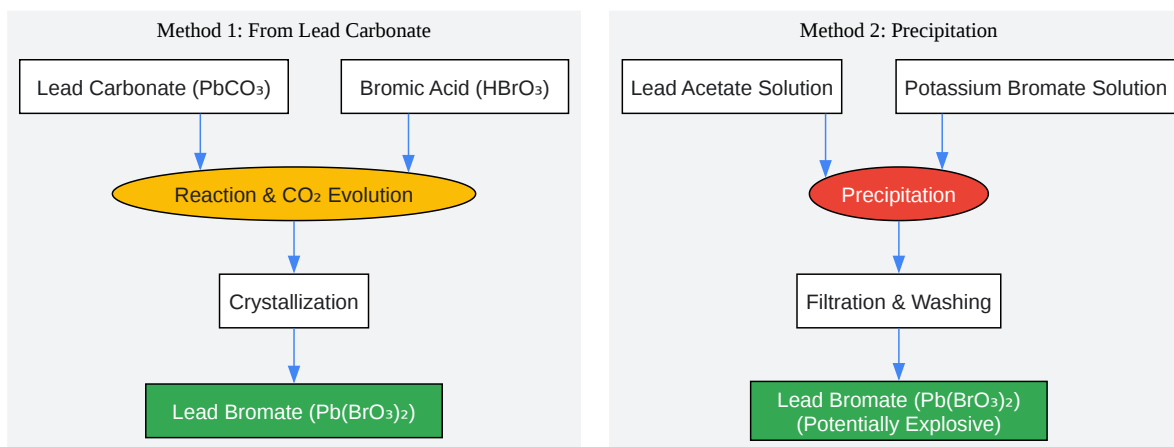
Preparation of PbO/ZrO₂ Catalyst

This protocol details the use of **lead bromate** as a precursor for a supported catalyst.

- Materials: **Lead bromate** (Pb(BrO₃)₂), Zirconium dioxide (ZrO₂) support, distilled water.
- Procedure (Impregnation Method):
 - Prepare an aqueous solution of **lead bromate**.
 - Add the ZrO₂ support material to the **lead bromate** solution.
 - Stir the mixture continuously for 12-24 hours to ensure even impregnation.
 - Dry the impregnated support in an oven at 100-120°C for 24 hours.
 - Calcine the dried material in a furnace at 400-800°C for 5-10 hours to decompose the **lead bromate** and form PbO on the ZrO₂ support.^[4]

Visualizations

Synthesis Workflow for Lead Bromate



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Caption: Synthesis pathways for **lead bromate**.

Safety and Handling

Lead and its compounds are highly toxic and can cause damage to the hematopoietic, nervous, and digestive systems, as well as the kidneys.[4] Chronic exposure is the primary concern in occupational settings.

- Toxicity: **Lead bromate** is poisonous.[1] Ingestion and inhalation should be avoided.
- Explosive Hazard: When prepared from lead acetate, **lead bromate** may be sensitive to heat, shock, or friction and can detonate.[1]
- Handling:
 - Work in a well-ventilated fume hood.

- Wear appropriate personal protective equipment, including safety glasses with side shields, gloves, and a lab coat.
- Avoid creating dust.
- Wash hands thoroughly after handling.
- Storage: Store in a tightly closed container in a cool, dry, well-ventilated area away from organic materials and reducing agents.
- Disposal: Dispose of as hazardous waste in accordance with local, state, and federal regulations.

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References

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